

An In-depth Technical Guide to NIST Reference Data for 2-Methyleicosane

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Compound of Interest

Compound Name: 2-Methyleicosane

Cat. No.: B074224

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This guide provides a comprehensive overview of the National Institute of Standards and Technology (NIST) reference data for **2-Methyleicosane**, tailored for researchers, scientists, and drug development professionals. It includes a detailed presentation of quantitative data, experimental methodologies, and visual diagrams to facilitate a deeper understanding of the compound's properties and the analytical techniques used for its characterization.

Core Physicochemical Properties

2-Methyleicosane is a branched-chain alkane with the chemical formula $C_{21}H_{44}$.^{[1][2][3][4][5]} It is also known by the synonym isoheneicosane.^[6] The following table summarizes its fundamental physicochemical properties.

Property	Value	Source
Molecular Formula	C ₂₁ H ₄₄	NIST Chemistry WebBook[1] [2][3][4][5], PubChem[6]
Molecular Weight	296.5741 g/mol	NIST Chemistry WebBook[1] [2][3][4][5]
CAS Registry Number	1560-84-5	NIST Chemistry WebBook[1] [2][3][4][5], PubChem[6]
IUPAC Name	2-methylicosane	PubChem[6]
IUPAC Standard InChI	InChI=1S/C21H44/c1-4-5-6-7- 8-9-10-11-12-13-14-15-16-17- 18-19-20-21(2)3/h21H,4- 20H2,1-3H3	NIST Chemistry WebBook[1] [2][3][4][5]
IUPAC Standard InChIKey	MLKZKPUBHSWMNA- UHFFFAOYSA-N	NIST Chemistry WebBook[1] [2][3][4][5]

Thermodynamic Data

The enthalpy of vaporization is a key thermodynamic property that has been experimentally determined for **2-Methyleicosane**.

Thermodynamic Property	Value	Temperature (K)	Method	Reference
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	70.3 kJ/mol	488	Based on data from 473 to 621 K	Stephenson and Malanowski, 1987[4]

Gas Chromatography Data

The Kovats retention index (RI) is a standardized measure used in gas chromatography to convert retention times into system-independent constants, aiding in compound identification. [7][8] The following tables present the experimental Kovats retention indices for **2-Methyleicosane** on non-polar columns.

Isothermal Kovats Retention Index

Retention Index	Column Type	Active Phase	Temperature (°C)	Reference
2064	Capillary	SE-30	180	Kusmierz, Malinski, et al., 1985[3]
2064	Capillary	Methyl silicone	180	Kusmierz, Malinski, et al., 1985[3]
2065.3	Not specified	Not specified	Not specified	NIST Mass Spectrometry Data Center[6]

Temperature-Programmed Kovats Retention Index

Retention Index	Column Type	Active Phase	Column Length (m)	Initial Temp (°C)	Final Temp (°C)	Ramp (°C/min)	Reference
2063	Capillary	HP-5MS	30	80	290	2	Zaikin and Borisov, 2002
2064	Capillary	HP-5MS	30	80	290	4	Zaikin and Borisov, 2002
2064	Capillary	HP-5MS	30	80	290	6	Zaikin and Borisov, 2002
2062.8	Not specified	Not specified	Not specified	Not specified	Not specified	Not specified	NIST Mass Spectrometry Data Center[6]
2063.1	Not specified	Not specified	Not specified	Not specified	Not specified	Not specified	NIST Mass Spectrometry Data Center[6]

Mass Spectrometry Data

Electron Ionization (EI) mass spectrometry is a widely used technique for the analysis of organic compounds.[9][10] While the full mass spectrum for **2-Methyleicosane** is available as a digitized image on the NIST Chemistry WebBook, the raw data is not provided in a downloadable format.[1] The following table summarizes the key characteristics of the available mass spectra.

Library	NIST Number	Total Peaks	m/z Top Peak	m/z 2nd Highest	m/z 3rd Highest
Main library	113884	62	57	43	71
Replicate library	14107	137	57	43	71

Experimental Protocols

Gas Chromatography for Kovats Retention Index Determination

The determination of Kovats retention indices involves the analysis of the target compound and a series of n-alkanes under the same chromatographic conditions.[\[7\]](#)[\[11\]](#)

Objective: To determine the Kovats retention index of **2-Methyleicosane**.

Materials:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID).
- Capillary column (e.g., HP-5MS, 30 m length).[\[2\]](#)
- Helium carrier gas.[\[2\]](#)
- Sample of **2-Methyleicosane**.
- A mixture of n-alkanes (e.g., C₈ to C₃₀).[\[11\]](#)

Procedure:

- Sample Preparation: Prepare a dilute solution of **2-Methyleicosane** in a suitable solvent (e.g., hexane). Prepare a separate solution containing the n-alkane mixture.
- Instrument Setup:
 - Install the capillary column in the GC.

- Set the carrier gas flow rate.
- For isothermal analysis, set the oven temperature to a constant value (e.g., 180°C).[3]
- For temperature-programmed analysis, set the initial temperature, final temperature, and ramp rate (e.g., initial 80°C, final 290°C, ramp 4°C/min).[2]
- Set the injector and detector temperatures.
- Analysis:
 - Inject the n-alkane mixture into the GC and record the chromatogram.
 - Inject the **2-Methyleicosane** sample under the identical GC conditions and record the chromatogram.
- Data Analysis:
 - Identify the retention times of the n-alkanes that elute immediately before and after **2-Methyleicosane**.
 - Measure the retention time of **2-Methyleicosane**.
 - Calculate the Kovats retention index using the appropriate formula for either isothermal or temperature-programmed conditions.[12]

Figure 1: Workflow for Kovats Retention Index Determination.

Electron Ionization Mass Spectrometry

Electron Ionization (EI) is a hard ionization technique that involves bombarding a sample with high-energy electrons, leading to the formation of a molecular ion and various fragment ions.[9][13][14]

Objective: To obtain the mass spectrum of **2-Methyleicosane**.

Instrumentation:

- Mass spectrometer equipped with an electron ionization source.

- Gas chromatograph (for GC-MS) or a direct insertion probe for sample introduction.

Procedure:

- Sample Introduction: The **2-Methyleicosane** sample is introduced into the ion source. In GC-MS, the compound is first separated on a GC column and then enters the mass spectrometer.
- Ionization: In the ion source, the gaseous sample molecules are bombarded by a beam of electrons, typically with an energy of 70 eV.[9]
- Ion Formation: This bombardment causes the removal of an electron from the molecule, forming a positively charged molecular ion ($M^{+\bullet}$). The excess energy from the ionization process often leads to the fragmentation of the molecular ion into smaller, characteristic fragment ions.
- Mass Analysis: The resulting ions (molecular and fragment ions) are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight). The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection: An electron multiplier or other detector records the abundance of each ion at a specific m/z value.
- Spectrum Generation: The output is a mass spectrum, which is a plot of relative ion abundance versus m/z .

Figure 2: Signaling Pathway of Electron Ionization Mass Spectrometry.

Data Acquisition and Analysis Logic

The generation of NIST reference data for a compound like **2-Methyleicosane** follows a logical progression from experimental measurement to data compilation and dissemination.

Figure 3: Logical Flow of NIST Reference Data Generation.

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